

Safety and handling precautions for 3,4-Diethoxybenzaldehyde

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Compound of Interest

Compound Name: 3,4-Diethoxybenzaldehyde

Cat. No.: B1346580

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An In-depth Technical Guide to the Safety and Handling of **3,4-Diethoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3,4-Diethoxybenzaldehyde**, a chemical compound utilized in various research and development applications. The following sections detail the material's hazards, safe handling procedures, emergency protocols, and relevant physical and chemical properties. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

3,4-Diethoxybenzaldehyde is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. Ingestion is also a potential route of exposure.

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2][3]
- P264: Wash skin thoroughly after handling.[1][2][3][4]
- P271: Use only outdoors or in a well-ventilated area.[1][2][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3][4][5]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2][3][4]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[2][3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[2][4]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[2][6]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2][4][5]

Signal Word: Warning[1][3][5]

Pictograms:

- Exclamation mark

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,4-Diethoxybenzaldehyde** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1]
Molecular Weight	194.23 g/mol	[1][7]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	[8][9]
Boiling Point	293-294 °C	[7][8][9]
Melting Point	22 °C	[8][9]
Density	1.097 g/mL at 25 °C	[7][8][9]
Flash Point	225 °F (107.2 °C)	[8][9]
Refractive Index	n ₂₀ /D 1.5570	[7][8][9]

Toxicological Information

Detailed toxicological data for **3,4-Diethoxybenzaldehyde** is not extensively available. The hazard classification is based on data from similar compounds and predictive models.

Parameter	Result	Species	Reference
Acute Oral Toxicity (LD50)	2000 mg/kg (for 3,4-Dimethoxybenzaldehyde)	oral	[5]
Skin Corrosion/Irritation	Causes skin irritation	[1]	
Serious Eye Damage/Irritation	Causes serious eye irritation	[1]	
Respiratory or Skin Sensitization	May cause an allergic skin reaction	[5]	
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	[1][2]	

Experimental Protocols: Safe Handling and Storage

Adherence to the following protocols is mandatory when handling **3,4-Diethoxybenzaldehyde**.

4.1. Engineering Controls

- Work in a well-ventilated area.[10][11] Use of a chemical fume hood is recommended.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[11]

4.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[4][6][10] Use eyewear that has been tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[4][10]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[4][5] Gloves should be inspected prior to use.

- Skin and Body Protection: Wear a lab coat, long-sleeved clothing, and closed-toe shoes.[\[6\]](#)
[\[12\]](#)
- Respiratory Protection: If working outside of a fume hood or if dusts/aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge.[\[5\]](#)[\[6\]](#)

4.3. General Hygiene Practices

- Wash hands thoroughly after handling the compound and before leaving the laboratory.[\[4\]](#)[\[5\]](#)
[\[10\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[4\]](#)[\[10\]](#)[\[11\]](#)
- Avoid inhalation of dust or vapors.[\[11\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)[\[6\]](#)[\[12\]](#)

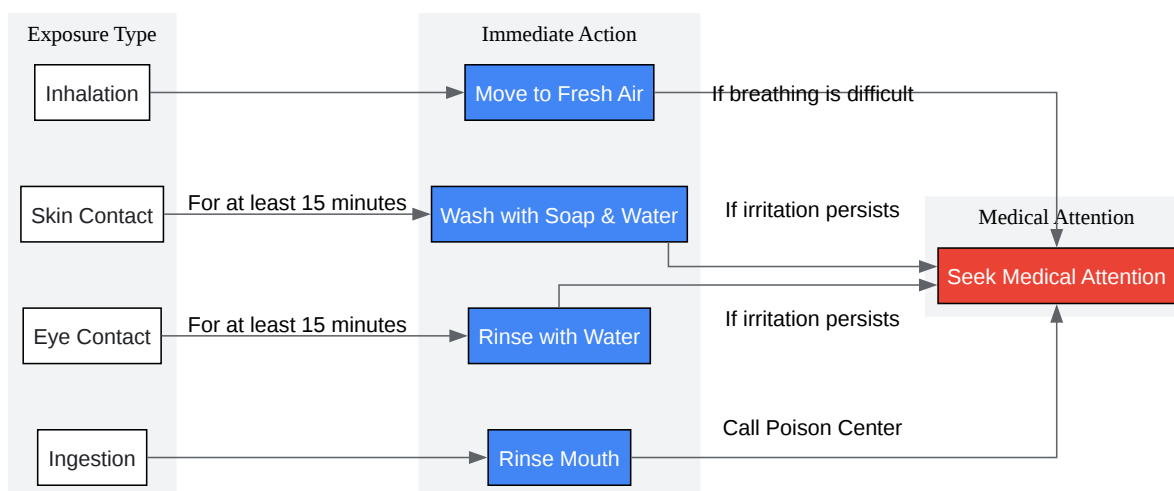
4.4. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[10\]](#)[\[11\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Recommended storage temperature is between 2-8°C.[\[8\]](#)[\[9\]](#)

Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

5.1. First Aid Measures



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Caption: First aid procedures for **3,4-Diethoxybenzaldehyde** exposure.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4][10][11]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[4][10][11] If skin irritation occurs, get medical advice/attention.[4][10][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][10][11] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6][10][11]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor/physician if you feel unwell.[4][5][10]

5.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam.[4][10][13]
- Specific Hazards: Hazardous decomposition products include carbon monoxide and carbon dioxide.[4][11][13]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][10][13]

5.3. Accidental Release Measures

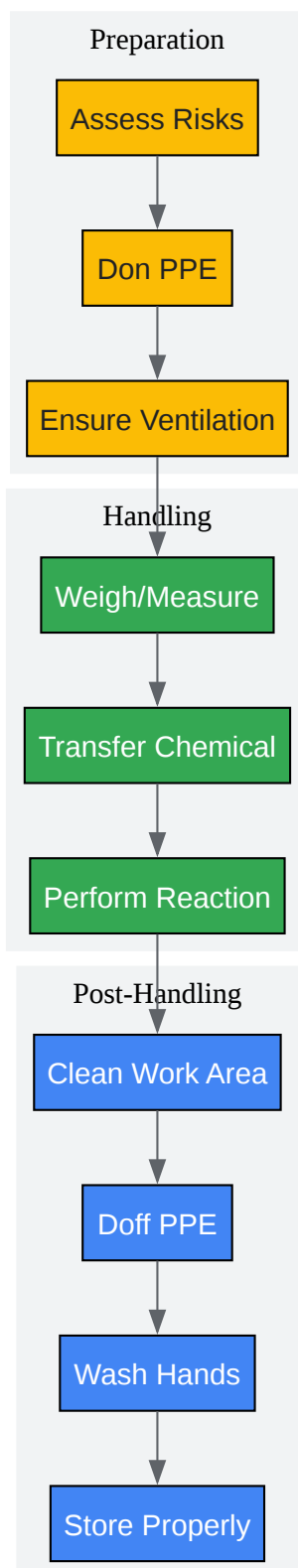
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4.2). Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[4][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4][5]
- Methods for Cleaning Up: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[4]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[4][10][11] Contact a licensed professional waste disposal service to dispose of this material.[4]

Logical Workflow for Handling

The following diagram illustrates the logical workflow for safely handling **3,4-Diethoxybenzaldehyde** in a laboratory setting.



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Caption: Logical workflow for handling **3,4-Diethoxybenzaldehyde**.

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